

Personal protective equipment for handling Tirilazad Mesylate

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Essential Safety and Handling Guide for Tirilazad Mesylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Tirilazad Mesylate**, a potent neuroprotective agent. Adherence to these procedures is essential to ensure the safety of laboratory personnel and the environment.

Health Hazard Information

Tirilazad Mesylate is a synthetic steroid analogue. While it is non-hazardous in accordance with international standards for workplace safety, it may cause mild skin irritation and severe eye irritation.[1] Clinical use of the drug has been associated with changes in liver enzymes.[1]

Occupational Exposure Limit

Pfizer has established an 8-hour time-weighted average (TWA) Occupational Exposure Limit (OEL) for **Tirilazad Mesylate**.

Parameter	Value	Source
Pfizer OEL TWA-8 Hr	0.7 mg/m ³	Pfizer MSDS[1]



This exposure limit is particularly relevant when handling the solid form of the compound, where dust or mist may be generated.[1]

Operational Plan: Step-by-Step Handling Procedures

Engineering controls should be the primary means of controlling exposure.[1]

- 1. Engineering Controls:
- Ventilation: When handling the solid compound or any procedure that may generate dust or aerosols, work within a certified chemical fume hood or a powder containment hood. General room ventilation is adequate for handling the solution if the process does not generate mists.
 [2]
- Containment: For larger quantities, consider the use of a glove box or other closed-system transfer methods to minimize exposure.
- 2. Personal Protective Equipment (PPE):
- Gloves: Wear impervious gloves, such as nitrile gloves, whenever there is a potential for skin contact.[1]
- Eye Protection: Safety glasses with side shields or chemical splash goggles are required, especially when handling the solid form or solutions.[1]
- Lab Coat: A clean, buttoned lab coat must be worn to protect street clothing and skin.
- Respiratory Protection: If the OEL is exceeded, a NIOSH-approved respirator with an appropriate particulate filter should be worn.[3]
- 3. Handling the Solid Compound:
- Weighing: Weigh the solid compound within a fume hood or a balance enclosure to contain any dust.



- Aliquotting: When preparing solutions, add the solvent to the solid to minimize dust generation.
- General Handling: Avoid actions that can create dust, such as scraping or vigorous shaking
 of the solid.
- 4. Handling the Solution:
- Preparation: Prepare solutions in a well-ventilated area, preferably within a fume hood.
- Transfers: Use care when transferring solutions to avoid splashes and aerosol generation.

Emergency Procedures

- 1. Spills:
- Small Spills (Solid):
 - o Don appropriate PPE.
 - Gently cover the spill with a damp paper towel to avoid raising dust.
 - Carefully scoop the material into a sealable container labeled "Hazardous Waste."
 - Clean the spill area with soap and water.
- Small Spills (Liquid):
 - Don appropriate PPE.
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or chemical absorbent pads).
 - Collect the absorbed material into a sealable container labeled "Hazardous Waste."
 - Clean the spill area with soap and water.
- Large Spills:



- Evacuate the area and restrict access.
- Contact your institution's Environmental Health and Safety (EHS) department immediately.
- Only trained personnel should clean up large spills.[1]

2. First Aid:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.[3]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation persists.[3]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.[1]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[1]

Disposal Plan

Dispose of all waste containing **Tirilazad Mesylate** in accordance with local, state, and federal regulations.

- 1. Waste Segregation:
- Solid Waste: Collect all solid waste, including contaminated PPE, weigh paper, and empty vials, in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing Tirilazad Mesylate in a dedicated, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless approved by your institution's EHS department.
- 2. Disposal Procedure:
- Ensure all waste containers are properly labeled with the chemical name ("Tirilazad Mesylate Waste") and the appropriate hazard warnings.

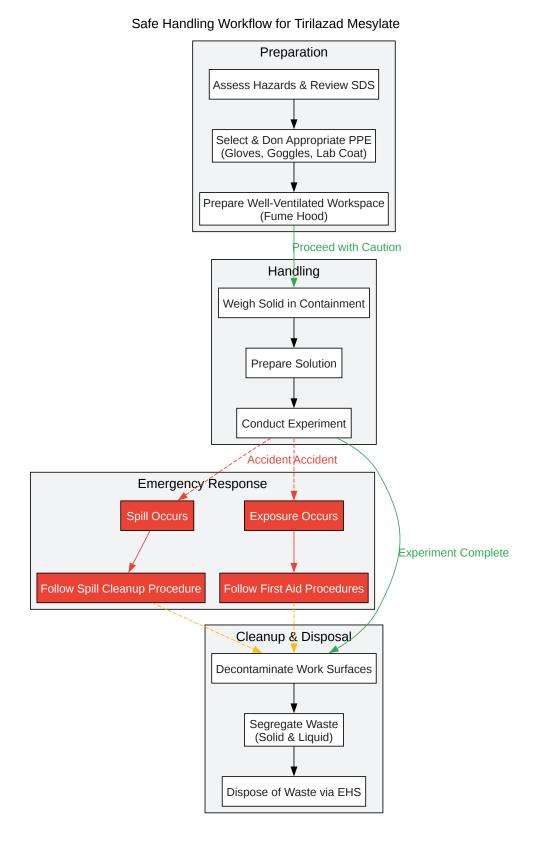




- Store waste containers in a designated, secure area away from incompatible materials.
- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.

Experimental Workflow and Safety Diagram





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Caption: Workflow for the safe handling of Tirilazad Mesylate from preparation to disposal.



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